

Personal protective equipment for handling 7-Aminoquinazolin-4-ol

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Compound of Interest

Compound Name: 7-Aminoquinazolin-4-ol

Cat. No.: B184084

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Essential Safety and Handling Guide for 7-Aminoquinazolin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **7-Aminoquinazolin-4-ol** (CAS No. 90004-09-4). Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicological properties of **7-Aminoquinazolin-4-ol** have not been fully investigated, it is essential to handle it with care, assuming it may be harmful.^[1] Similar quinazolinone compounds are known to cause skin and eye irritation.^{[2][3]} Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[2]	Protects eyes from dust particles and accidental splashes.
Hand Protection	Chemically impermeable gloves (e.g., Nitrile).	Prevents skin contact with the compound. Gloves must be inspected before use and disposed of properly.[4][5]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[4] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used.[5]	Avoids inhalation of dust and aerosols.[4][5]
Body Protection	Impervious clothing, such as a lab coat.[2] Fire/flammable resistant clothing is also recommended. [4]	Minimizes skin exposure and protects from spills.

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure a safety shower and eyewash station are readily accessible.[2]
- Avoid the formation of dust and aerosols.[4]

2. Handling the Compound:

- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the handling area.[1]

- Use non-sparking tools to prevent ignition.[4]

3. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]
- The compound is noted to be air-sensitive.[1]
- Store locked up.[1]
- Incompatible materials to avoid include acids, bases, and strong oxidizing agents.[1]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs. [1][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4]

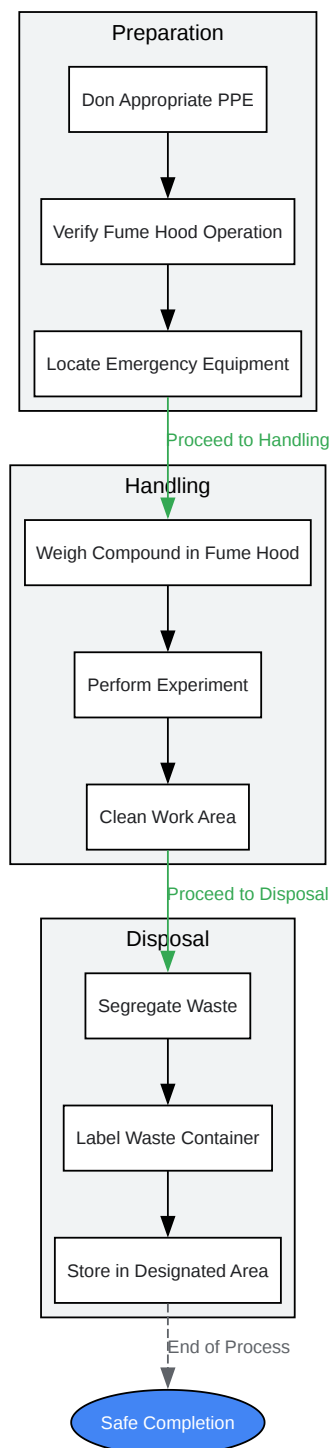
Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.[1]

- Do not let the product enter drains or surface water.[\[1\]](#)[\[5\]](#)
- Contaminated packaging should be treated as the product itself.

Experimental Workflow

Workflow for Safe Handling of 7-Aminoquinazolin-4-ol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **7-Aminoquinazolin-4-ol**.

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